

# Technical Support Center: Purification of Chiral Amino Alcohols

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## Compound of Interest

**Compound Name:** (1R)-2-amino-1-(3-chlorophenyl)ethan-1-ol hydrochloride

**CAS No.:** 169032-01-3

**Cat. No.:** B068457

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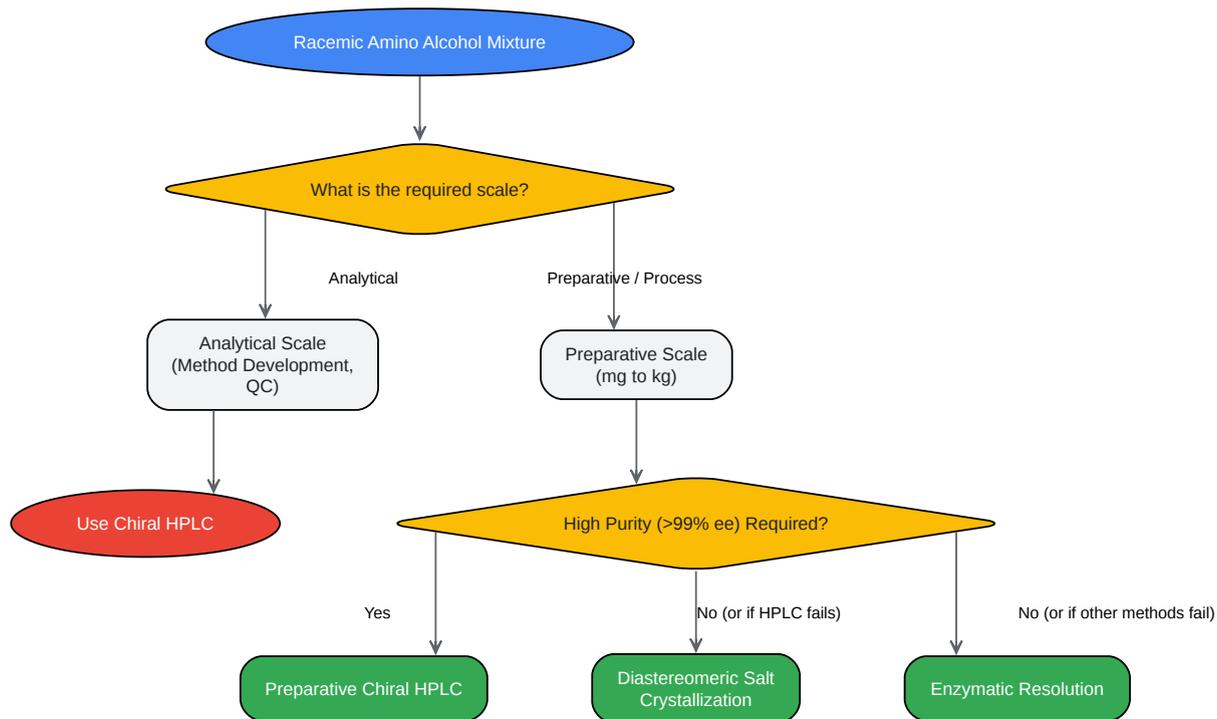
Prepared by: Gemini, Senior Application Scientist

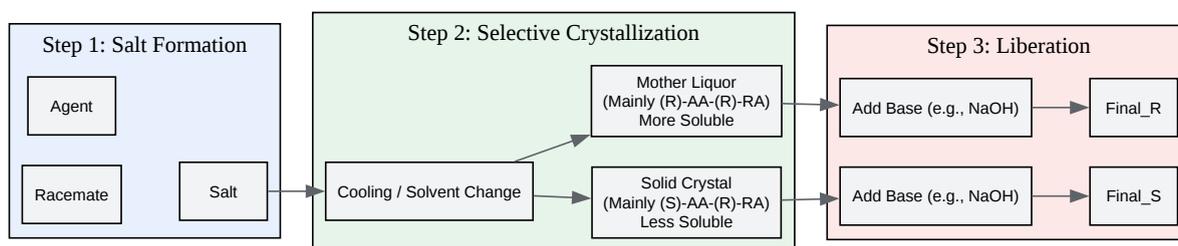
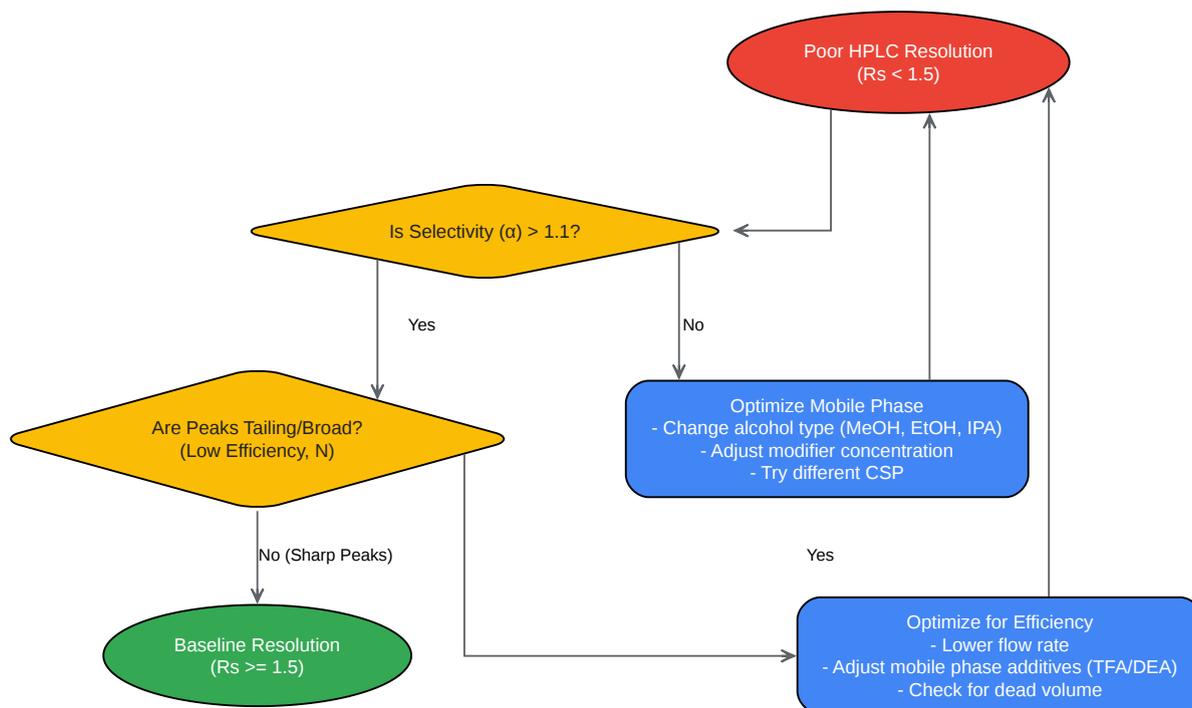
Welcome to the technical support center for the purification of chiral amino alcohols. This guide is designed for researchers, scientists, and drug development professionals who encounter challenges in isolating enantiomerically pure amino alcohols. Chiral 1,2-amino alcohols are critical structural motifs in a vast array of pharmaceuticals and serve as indispensable ligands in asymmetric catalysis.<sup>[1][2]</sup> However, their synthesis and purification present significant challenges, often becoming a bottleneck in the development pipeline.<sup>[3][4]</sup>

This document provides in-depth troubleshooting guides, FAQs, and validated protocols to navigate the complexities of chiral amino alcohol purification.

## Section 1: Choosing Your Purification Strategy

The selection of an appropriate purification method is the most critical decision and depends on the scale of your experiment, the properties of your amino alcohol, and the required level of enantiomeric purity.





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## Sources

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